

Ethanedioyl Difluoride: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Oxalyl fluoride

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An In-depth Technical Guide on the Core Physical and Chemical Properties of Ethanedioyl Difluoride for Researchers, Scientists, and Drug Development Professionals.

Abstract

Ethanedioyl difluoride, also known as **oxalyl fluoride**, is a highly reactive organofluorine compound with the chemical formula $C_2F_2O_2$. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and analytical methods. While a valuable reagent in organic synthesis, particularly for fluorination and carbonylation reactions, its biological activity and relevance to drug development are not extensively documented in current scientific literature.

Physical and Chemical Properties

Ethanedioyl difluoride is a colorless liquid at room temperature.^[1] Its fundamental physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂ F ₂ O ₂	[2]
Molecular Weight	94.02 g/mol	[2][3]
IUPAC Name	Oxalyl difluoride	[2]
CAS Number	359-40-0	[2]
Melting Point	-3 °C	[4]
Boiling Point	26.6 °C	[4]
Density	Not available in cited sources	
Solubility	Insoluble in water; Soluble in dichloromethane, chloroform, and acetone.	[5]

Chemical Reactivity and Applications

Ethanedioyl difluoride is a highly reactive compound, primarily utilized as a potent carbonylating and fluorinating agent in organic synthesis.[3][5] Its reactivity stems from the electrophilic nature of the carbonyl carbons, enhanced by the electron-withdrawing fluorine atoms.

Key applications in organic synthesis include:

- Esterification: It readily reacts with alcohols to form esters.[3]
- Amide Synthesis: It can be used to convert carboxylic acids into amides.[3]
- Acid Fluoride Formation: It serves as a reagent to convert carboxylic acids to their corresponding acid fluorides.

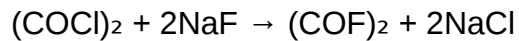
The general reactivity of ethanedioyl difluoride makes it a versatile tool for the introduction of carbonyl and fluoro-carbonyl moieties into organic molecules.[3]

Experimental Protocols

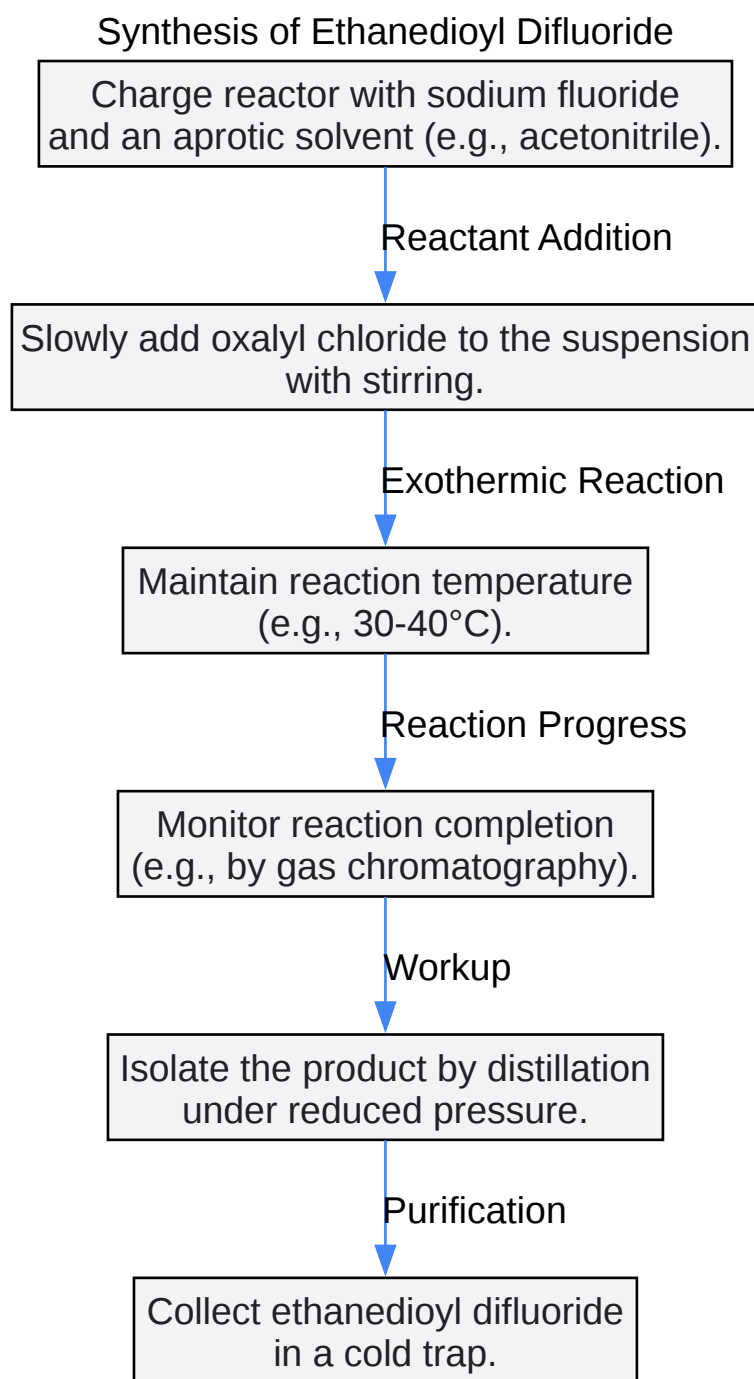
Synthesis of Ethanedioyl Difluoride

A common and effective method for the synthesis of ethanedioyl difluoride is the reaction of oxalyl chloride with sodium fluoride.^[1]

Reaction:



Experimental Workflow:



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Caption: Workflow for the synthesis of ethanedioyl difluoride.

Detailed Methodology:

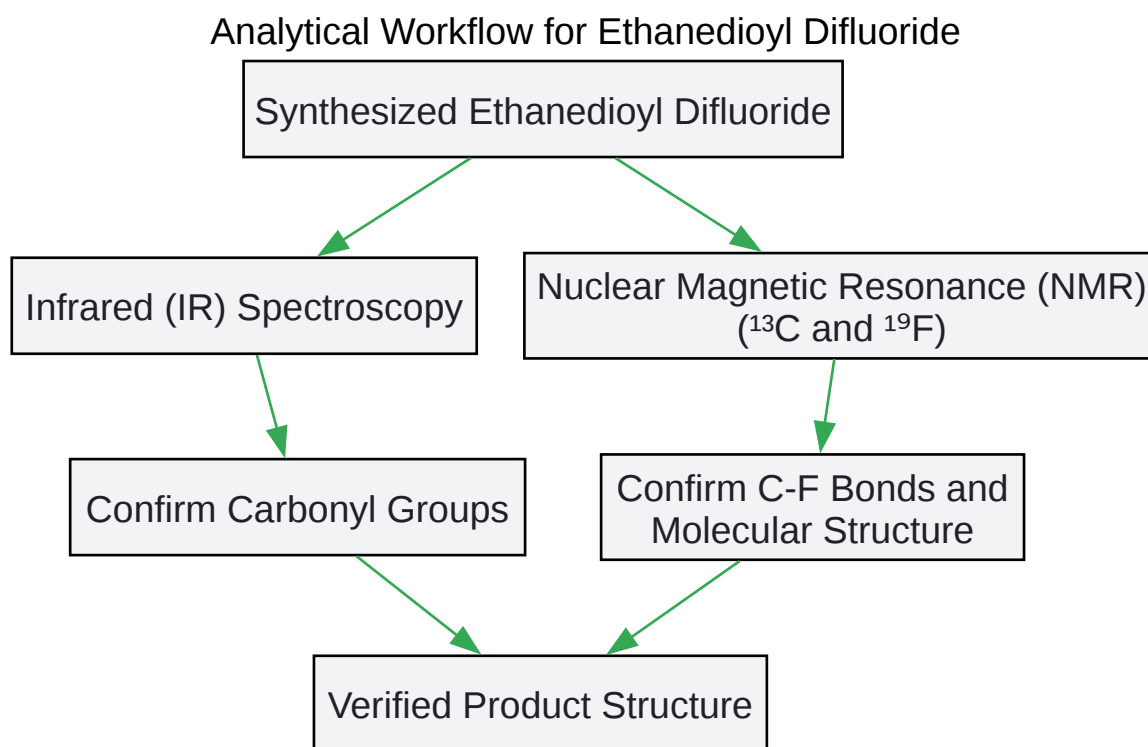
- **Preparation:** A reaction vessel is charged with anhydrous sodium fluoride and a suitable aprotic solvent, such as acetonitrile.
- **Reaction:** Oxalyl chloride is added dropwise to the stirred suspension of sodium fluoride. The reaction temperature is maintained, typically between 30-40°C.
- **Monitoring:** The progress of the reaction can be monitored by techniques such as gas chromatography to confirm the conversion of oxalyl chloride.
- **Isolation and Purification:** Upon completion, the product, ethanedioyl difluoride, is separated from the reaction mixture by distillation under reduced pressure. The volatile product is collected in a cold trap (e.g., using a dry ice/acetone bath).

Analytical Methods

The characterization of ethanedioyl difluoride can be performed using standard spectroscopic techniques.

- **Infrared (IR) Spectroscopy:** The presence of the carbonyl groups results in strong absorption bands in the IR spectrum.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^{13}C and ^{19}F NMR can be utilized to confirm the structure of the molecule.

Analytical Workflow:



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Caption: Analytical workflow for structural verification.

Biological and Drug Development Context

Despite the prevalence of fluorinated compounds in medicinal chemistry, there is a notable lack of specific information in the reviewed scientific literature regarding the biological activity, signaling pathways, or direct applications of ethanedioyl difluoride in drug development.[6][7] While fluorine substitution is a common strategy to enhance the pharmacological properties of drug candidates, no specific studies detailing the use or investigation of ethanedioyl difluoride for such purposes were identified.[6][7] Its high reactivity and potential toxicity may limit its direct application in biological systems.[3]

Safety and Handling

Ethanedioyl difluoride is a toxic and corrosive compound.[3] It is a severe irritant to the skin, eyes, and respiratory system.[3]

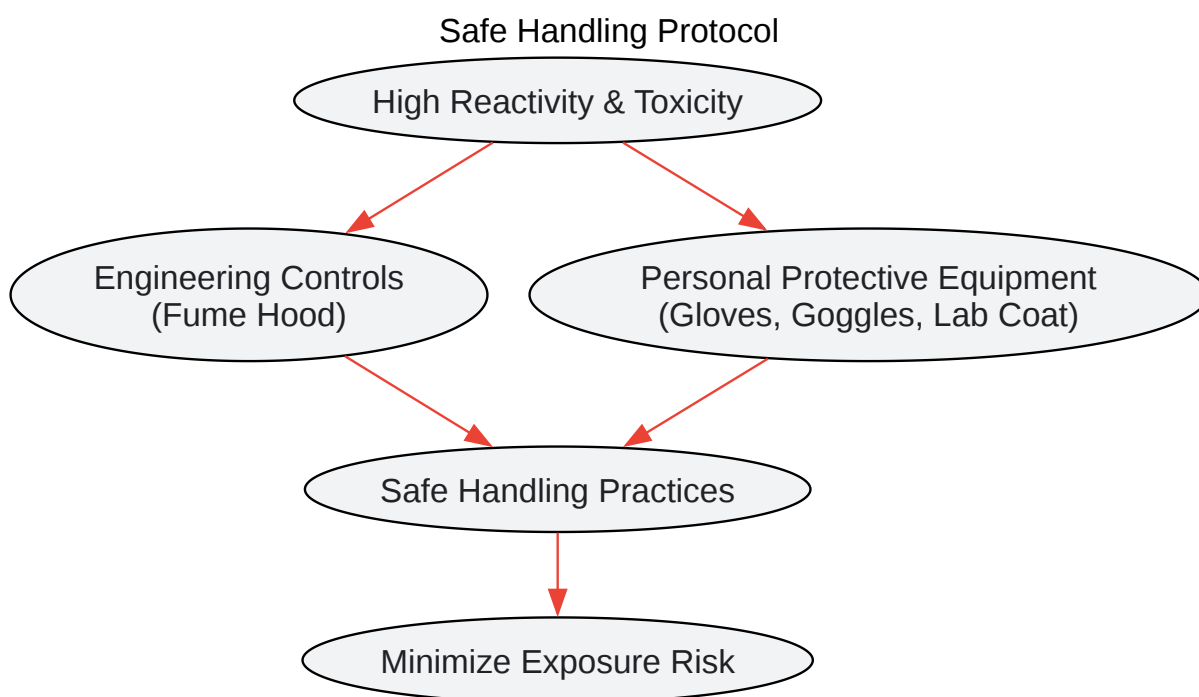
Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- Avoid inhalation of vapors and contact with skin and eyes.

First Aid Measures:

- Inhalation: Move to fresh air.
- Skin Contact: Flush with copious amounts of water.
- Eye Contact: Rinse with plenty of water.
- In all cases of exposure, seek immediate medical attention.

Logical Relationship for Safe Handling:



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Caption: Logical flow for ensuring safety when handling ethanedioyl difluoride.

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